Introduction: Navigating the Landscape of Bromoacetyl-Activated Crosslinkers

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Compound of Interest

Compound Name:	*1-(2-Bromoacetyl)pyrrolidine-2,5-dione*
CAS No.:	*128464-32-4*
Cat. No.:	*B590116*

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The precise, covalent linkage of molecules to proteins, peptides, and other biomolecules is a cornerstone of modern drug development, diagnostics, and fundamental biological research. This process, known as bioconjugation, enables the creation of sophisticated constructs such as antibody-drug conjugates (ADCs), fluorescently labeled probes, and immobilized enzymes. Among the vast arsenal of chemical tools for bioconjugation, heterobifunctional crosslinkers offer a powerful approach for selectively linking different functional groups.

This guide focuses on the utility of bromoacetyl-functionalized succinimide derivatives as highly effective crosslinking agents. The user's initial topic of interest was **1-(2-Bromoacetyl)pyrrolidine-2,5-dione** (CAS 128464-32-4), an N-acylsuccinimide with the molecular formula $C_6H_6BrNO_3$ and a molecular weight of 220.02 g/mol . However, publicly available data and established applications for this specific compound are exceedingly scarce.

In contrast, a closely related and functionally analogous compound, Bromoacetic acid N-hydroxysuccinimide ester (SBA), also known as N-Succinimidyl bromoacetate (CAS 42014-51-7), is well-documented and widely utilized in the field. SBA is a heterobifunctional reagent that contains two key reactive moieties: an N-hydroxysuccinimide (NHS) ester and a bromoacetyl

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group. This guide will therefore focus on SBA as a representative and extensively characterized member of this class, providing the technical insights and protocols necessary for its successful application. The principles and reaction mechanisms discussed herein are fundamentally relevant to understanding the reactivity of any bromoacetyl-activated succinimide-based reagent.

Physicochemical Properties and Structure

Understanding the core properties of a reagent is critical for its effective use in experimental design. SBA is a stable, white solid at room temperature, though it is typically stored at -20°C to prevent hydrolysis and ensure long-term reactivity.[1][2]

Property	Value	Source
IUPAC Name	(2,5-dioxopyrrolidin-1-yl) 2-bromoacetate	PubChem[3]
Synonyms	N-Succinimidyl bromoacetate (SBA), NHS-Bromoacetate	ChemicalBook[1]
CAS Number	42014-51-7	Sigma-Aldrich[2]
Molecular Formula	$C_6H_6BrNO_4$	PubChem[3]
Molecular Weight	236.02 g/mol	PubChem[3]
Appearance	White to off-white powder	ChemicalBook[1]
Melting Point	115-116°C	ChemicalBook[1]
Solubility	Soluble in Acetone, DMF, DMSO	ChemicalBook[1]
Storage	-20°C, desiccated	Sigma-Aldrich[2]

The structure of SBA features two distinct reactive ends, making it a quintessential heterobifunctional crosslinker.

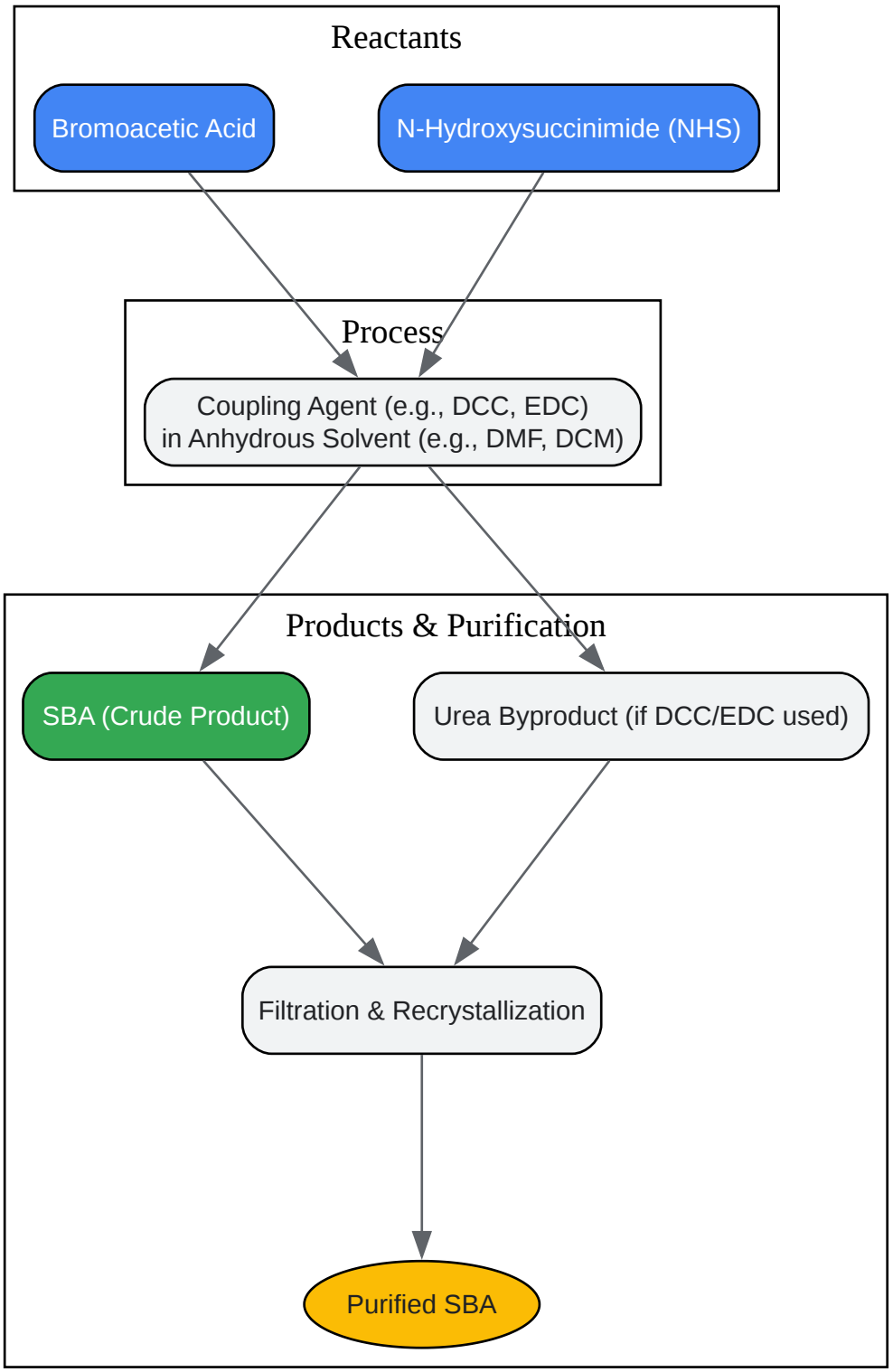
Caption: Structure of Bromoacetic acid N-hydroxysuccinimide ester (SBA).

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Synthesis and Quality Control

While SBA is commercially available, understanding its synthesis provides insight into its stability and potential impurities. The synthesis is typically a straightforward condensation reaction between bromoacetic acid and N-hydroxysuccinimide (NHS), often facilitated by a carbodiimide coupling agent like dicyclohexylcarbodiimide (DCC) or 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC).

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Caption: Generalized workflow for the synthesis of SBA.

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Self-Validating Protocol Insight (Trustworthiness): For researchers preparing this reagent in-house, purity is paramount. The primary contaminants to monitor for are unreacted bromoacetic acid and NHS. The presence of free bromoacetic acid can lead to non-specific alkylation, while residual NHS can compete for binding sites. Purity should be verified by ^{1}H NMR spectroscopy and melting point analysis.[1] A sharp melting point at 115-116°C is indicative of high purity.

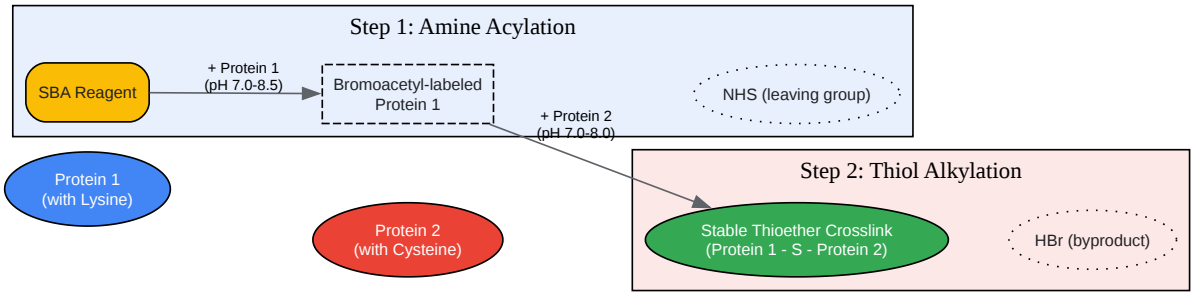
Mechanism of Action: A Two-Step Heterobifunctional Reaction

SBA's utility stems from its ability to mediate a two-stage conjugation reaction, targeting two different, common functional groups in proteins with high selectivity under controlled pH conditions.[2][4]

Step 1: Acylation of Primary Amines (pH 7.0-8.5) The first reaction targets nucleophilic primary amines, predominantly the ε-amine of lysine residues and the α-amine at a protein's N-terminus.[5] The NHS ester is an excellent leaving group, facilitating an acylation reaction that forms a stable, covalent amide bond. This step effectively attaches the bromoacetyl moiety to the protein.

Step 2: Alkylation of Sulfhydryl Groups (pH 7.0-8.0) Once the bromoacetyl group is tethered to the first protein or molecule, its terminal bromine atom becomes a target for nucleophilic attack by a sulfhydryl group, typically from a cysteine residue.[6] This S_N2 reaction forms a highly stable thioether bond, completing the crosslink. The reactivity of the bromoacetyl group is generally selective for thiols over other nucleophiles like amines or hydroxyls at near-neutral pH.[7]

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Caption: Two-step reaction mechanism of SBA as a heterobifunctional crosslinker.

Experimental Protocol: Bromoacetylation of a Protein

This protocol details the first stage of the crosslinking process: the covalent attachment of the bromoacetyl group to a protein via its lysine residues.

Materials:

- Protein of interest (e.g., Bovine Serum Albumin, BSA)
- Bromoacetic acid N-hydroxysuccinimide ester (SBA)
- Reaction Buffer: 0.1 M sodium phosphate, 150 mM NaCl, pH 7.5
- Quenching Buffer: 1 M Tris-HCl, pH 8.0
- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Desalting column (e.g., Sephadex G-25)

Procedure:

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- Protein Preparation:
  - Dissolve the protein in the Reaction Buffer to a final concentration of 5-10 mg/mL.
  - If the protein stock contains primary amines (e.g., Tris or glycine buffer), it must be dialyzed against the Reaction Buffer prior to use.
- SBA Stock Solution Preparation:
  - Immediately before use, dissolve SBA in anhydrous DMF or DMSO to create a 10-20 mM stock solution.
  - Expertise Insight: SBA is susceptible to hydrolysis.[5] Preparing the stock solution fresh and using anhydrous solvent is critical to ensure maximum reactivity of the NHS ester.
- Conjugation Reaction:
  - Add a 10- to 20-fold molar excess of the SBA stock solution to the stirring protein solution. The optimal ratio should be determined empirically for each protein.
  - Incubate the reaction at room temperature for 30-60 minutes with gentle mixing.
  - Causality: The reaction is performed at pH 7.5 to favor the deprotonated (nucleophilic) state of lysine's ε-amino group while minimizing the rate of NHS-ester hydrolysis, which accelerates at higher pH.[5]
- Reaction Quenching:
  - Add the Quenching Buffer to the reaction mixture to a final concentration of 50-100 mM.
  - Incubate for 15 minutes at room temperature. This step consumes any unreacted SBA, preventing further modification.
- Purification:
  - Remove excess, unreacted reagent and byproducts (NHS, Tris-adducts) by passing the reaction mixture through a desalting column equilibrated with a suitable storage buffer (e.g., PBS, pH 7.4).

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- Collect fractions and monitor protein concentration using a spectrophotometer at 280 nm. Pool the protein-containing fractions.

- Validation:
  - The resulting bromoacetyl-modified protein is now ready for the second step of conjugation with a thiol-containing molecule.
  - The degree of modification can be quantified using techniques like MALDI-TOF mass spectrometry to observe the mass shift corresponding to the addition of bromoacetyl groups.

Applications in Research and Drug Development

The ability to selectively link amine and thiol groups makes SBA and related reagents invaluable in several advanced applications:

- Peptide Cyclization and Polymerization: Peptides synthesized with both a lysine and a cysteine residue can be cyclized or polymerized using SBA. This is crucial for constraining peptide conformation to enhance biological activity or stability.[6][8]

- Antibody-Drug Conjugate (ADC) Development: While modern ADCs often rely on more advanced site-specific conjugation, the principles demonstrated by SBA are foundational. A cytotoxic drug containing a thiol group can be linked to an antibody's lysine residues, targeting the drug to a specific cell type.

- Enzyme Immobilization: Enzymes can be covalently attached to a solid support that has been functionalized with thiol groups. The enzyme's surface lysines are first modified with SBA, followed by reaction with the support, creating a stable, reusable biocatalyst.

- Preparation of Immunogens: Small molecules (haptens) containing a thiol can be conjugated to a larger carrier protein (like KLH) to generate an immune response, a critical step in antibody production.[6]

Conclusion

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Bromoacetic acid N-hydroxysuccinimide ester (SBA) is a powerful and versatile heterobifunctional crosslinker that provides a reliable method for covalently linking amine-containing and thiol-containing biomolecules. By understanding its structure, reaction mechanism, and the critical parameters of the conjugation protocol, researchers can effectively leverage this reagent to construct complex bioconjugates for a wide array of applications in drug discovery, proteomics, and diagnostics. The principles of pH control, reagent stability, and purification discussed in this guide are fundamental to achieving reproducible and high-quality results in the field of bioconjugation.

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